

3-Piperidin-4-yl-propionic acid safety

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Compound of Interest

Compound Name:	3-Piperidin-4-yl-propionic acid
Cat. No.:	B167350

An In-depth Technical Guide to the Safety and Toxicity Profile of **3-Piperidin-4-yl-propionic Acid**

Foreword

In the landscape of modern drug discovery and development, the early and accurate assessment of a compound's safety profile is not merely a regulatory requirement, but a fundamental component from which novel therapeutics are constructed. Understanding their intrinsic toxicological properties is paramount to mitigate potential risks. This technical guide provides a comprehensive analysis of the available safety and toxicity data for **3-Piperidin-4-yl-propionic acid**, addresses critical data gaps, and provides recommendations for chemists, and drug development professionals who handle this compound or its derivatives.

Chemical Identity and Pharmaceutical Context

3-Piperidin-4-yl-propionic acid, also known as 4-Piperidinopropanoic acid, is a heterocyclic compound featuring a piperidine ring substituted with a propionic acid group. It is a key scaffold in medicinal chemistry, frequently employed as a building block in the synthesis of more complex bioactive molecules, particularly those targeting GPCRs. Its chemical structure is characterized by a piperidine ring fused to a propanoic acid moiety, which provides a balance of solubility and its ability to interact with biological systems, while the carboxylic acid group provides a handle for further chemical modification.^{[1][4]}

Key Identifiers:

Identifier	Value
Chemical Name	3-(Piperidin-4-yl)propanoic acid
Synonyms	4-Piperidinopropanoic acid
CAS Number	1822-32-8 (Free Acid) ^[5]
Molecular Formula	C ₈ H ₁₅ NO ₂ ^{[5][6]}

| Molecular Weight | 157.21 g/mol ^[6] |

Known Hazard Profile and GHS Classification

The currently available safety information for **3-Piperidin-4-yl-propionic acid** is primarily derived from supplier safety data sheets (SDS) and aggregated data. The hazard profile consistently points towards a primary hazard of serious eye damage or irritation.

Based on aggregated GHS information from multiple suppliers, the compound is classified as follows:

Hazard Class	Category
Serious Eye Damage/Eye Irritation	Category 1

This classification is based on notifications to the ECHA C&L Inventory and reflects the consensus hazard identified by companies that have registered the substance.

Some suppliers of structurally similar compounds, such as 2-Methyl-3-(piperidin-4-yl)propanoic acid, also list hazards for skin irritation (H315) and respiratory irritation (H335).

Associated Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.^{[5][7]}

- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The strong irritant or corrosive potential, particularly to the eyes, is the most significant and well-documented hazard associated with this compound. ¹

Analysis of Toxicological Data Gaps

A thorough review of publicly accessible toxicological databases reveals a significant lack of comprehensive, non-clinical safety studies for **3-Piperidin-4-yl-propionic acid**.

- Acute Toxicity (Oral, Dermal, Inhalation): No quantitative LD50 or LC50 values are available.^[7]
- Genotoxicity/Mutagenicity: There are no published studies, such as an Ames test or in vitro micronucleus assay, to assess the mutagenic potential.
- Carcinogenicity: No long-term animal studies have been conducted to evaluate carcinogenic potential.
- Reproductive and Developmental Toxicity: Data on fertility and teratogenic effects are absent.

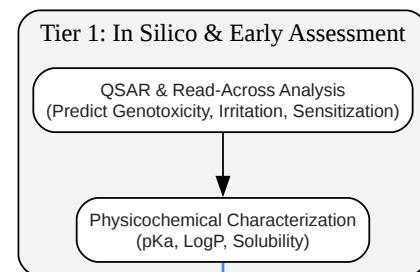
This lack of data is typical for a research-stage building block. However, for any derivative compound intended for further development, addressing the toxicological profiles of its core components: propionic acid and piperidine.

- Propionic Acid: This compound is known to be corrosive and can cause severe skin burns and eye damage.^{[8][9]} While generally not considered genotoxic, it can cause irritation and burns.
- Piperidine: Piperidine is a toxic and flammable compound that can cause irritation and burns. It is harmful if swallowed or absorbed through the skin.

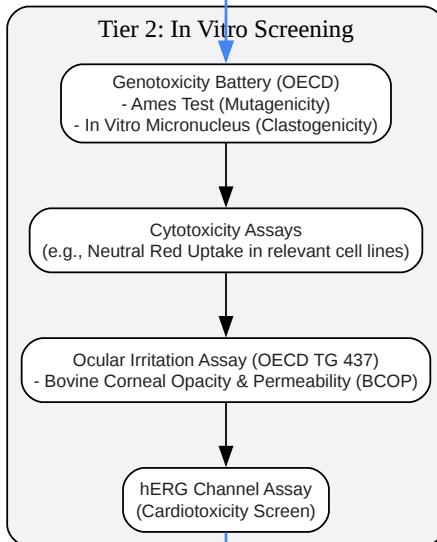
The combination of these two moieties in one molecule underscores the need for a cautious approach and a structured toxicological evaluation.

Proposed Workflow for a Comprehensive Safety Assessment

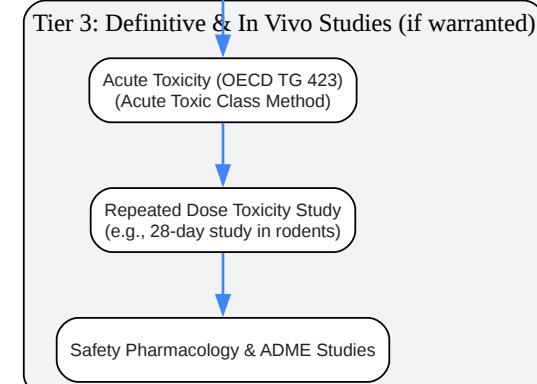
For a novel compound like **3-Piperidin-4-yl-propionic acid** or its derivatives entering a drug development pipeline, a tiered, systematic approach to safety assessment is recommended, starting with definitive biological assays.



Proceed if profile is favorable



Proceed to in vivo based on integrated results



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Caption: Tiered workflow for safety assessment of a research chemical.

This tiered approach ensures that resources are used efficiently, starting with low-cost computational methods and progressing to more complex and definitive in vitro and in vivo studies as needed.

Key Experimental Protocol: In Vitro Ocular Hazard Identification

Given that the primary identified hazard is severe eye damage (H318), a definitive in vitro experiment to confirm and categorize this risk is a critical first step in the tiered workflow. This protocol is an alternative to traditional animal testing for this purpose.

Principle: The BCOP assay uses living bovine corneal tissue to assess the potential of a test chemical to induce eye damage. Two endpoints are measured: the ability of the chemical to penetrate the cornea (indicated by uptake of fluorescein dye through the cornea), and the ability of the chemical to cause damage to the corneal epithelium.

Methodology:

- **Tissue Preparation:**
 - Obtain fresh bovine eyes from a local abattoir.
 - Dissect the cornea, including a 2-4 mm ring of sclera, within hours of slaughter.
 - Mount the cornea in a specialized holder, creating an anterior and posterior chamber.
 - Equilibrate the mounted corneas in culture medium for at least one hour.
- **Application of Test Substance:**
 - Prepare **3-Piperidin-4-yl-propionic acid** in a suitable vehicle (e.g., saline or DMSO, depending on solubility). A concentration range should be tested.
 - Remove the medium from the anterior chamber of the corneal holder.
 - Apply a defined volume (e.g., 750 μ L) of the test substance directly to the epithelial surface of the cornea for a set exposure time (e.g., 10 minutes).
 - Include negative (vehicle) and positive (e.g., 1M NaOH or ethanol) controls.
- **Endpoint Measurement:**
 - Opacity: After exposure, thoroughly wash the cornea. Measure the opacity of each cornea using an opacitometer.
 - Permeability: Add a fluorescein solution to the anterior chamber. After a 90-minute incubation, collect the medium from the posterior chamber and measure its fluorescence.
- **Data Analysis and Interpretation:**
 - Calculate the mean opacity and permeability values for each treatment group.
 - Combine these values into an In Vitro Irritancy Score (IVIS).
 - The IVIS is used to classify the substance:
 - IVIS > 55.1: Classified as causing "Serious Eye Damage" (UN GHS Category 1).
 - 3 < IVIS ≤ 55.1: Classified as an "Irritant" (UN GHS Category 2).
 - IVIS ≤ 3: Classified as "Not Requiring Classification".

This protocol provides a robust, self-validating system to definitively confirm the GHS classification and understand the severity of the ocular hazard potential.

Safe Handling and Exposure Control

Based on the known and potential hazards, the following handling procedures are mandatory for all laboratory personnel.

- **Engineering Controls:** All weighing and solution preparation should be conducted within a certified chemical fume hood to prevent inhalation of dust or fumes.
- **Personal Protective Equipment (PPE):**
 - Eye/Face Protection: Chemical safety goggles are mandatory. A face shield should be worn when handling larger quantities or if there is a risk of splashing.
 - Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile) must be worn.^[5] Hands should be washed thoroughly after handling.^[7]
 - Respiratory Protection: If dusts are generated outside of a fume hood, a NIOSH-approved respirator with a particulate filter is required.
- **First Aid Measures:**

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)
- Skin Contact: Wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[7\]](#)[\[11\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[\[7\]](#)
- Spill and Disposal:
 - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for chemical waste disposal.[\[11\]](#)
 - Do not allow the material to enter drains or waterways.[\[12\]](#)
 - Dispose of waste in accordance with all local, state, and federal regulations.

Conclusion

3-Piperidin-4-yl-propionic acid is a valuable chemical intermediate with a clearly identified primary hazard of causing serious eye damage (GHS Category 1). It is important to use appropriate protective equipment. However, significant data gaps exist regarding its systemic toxicity, including acute toxicity, genotoxicity, and reproductive effect. A structured toxicological assessment, such as the tiered workflow proposed in this guide, is recommended. Researchers and drug development professionals must treat this chemical with the respect it deserves based on its toxicological profile.

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